

An In-depth Technical Guide to Ethyl 4-ethylbenzoate

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Compound of Interest

Compound Name: *Ethyl 4-ethylbenzoate*

Cat. No.: *B1605955*

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This technical guide provides a comprehensive overview of **Ethyl 4-ethylbenzoate**, including its chemical identity, physicochemical properties, and relevant experimental procedures. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity

IUPAC Name: **ethyl 4-ethylbenzoate**[\[1\]](#)

Synonyms:

- 4-Ethylbenzoic acid, ethyl ester[\[1\]](#)
- Benzoic acid, 4-ethyl-, ethyl ester[\[1\]](#)
- p-Ethylbenzoic acid ethyl ester[\[1\]](#)
- Ethyl p-ethylbenzoate

Physicochemical Properties

The following table summarizes the key quantitative data for **Ethyl 4-ethylbenzoate**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	PubChem[1]
Molecular Weight	178.23 g/mol	PubChem[1]
Appearance	Light yellow liquid	MySkinRecipes[2]
Purity	97.5-100%	MySkinRecipes[2]
LogP	2.42570	ChemSrc[3]
PSA	26.30000	ChemSrc[3]

Experimental Protocols

This protocol describes the synthesis of **Ethyl 4-ethylbenzoate** from 4-ethylbenzoic acid and ethanol using an acid catalyst.

Materials:

- 4-ethylbenzoic acid
- Ethanol (absolute)
- Concentrated sulfuric acid
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 4-ethylbenzoic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Ethyl 4-ethylbenzoate**.
- The crude product can be further purified by vacuum distillation.

This protocol outlines a method for the quantitative analysis of **Ethyl 4-ethylbenzoate**.

Instrumentation and Conditions:

- Instrument: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).[\[4\]](#)
- Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v).[\[4\]](#)
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Injection Volume: 10 μ L.[\[4\]](#)

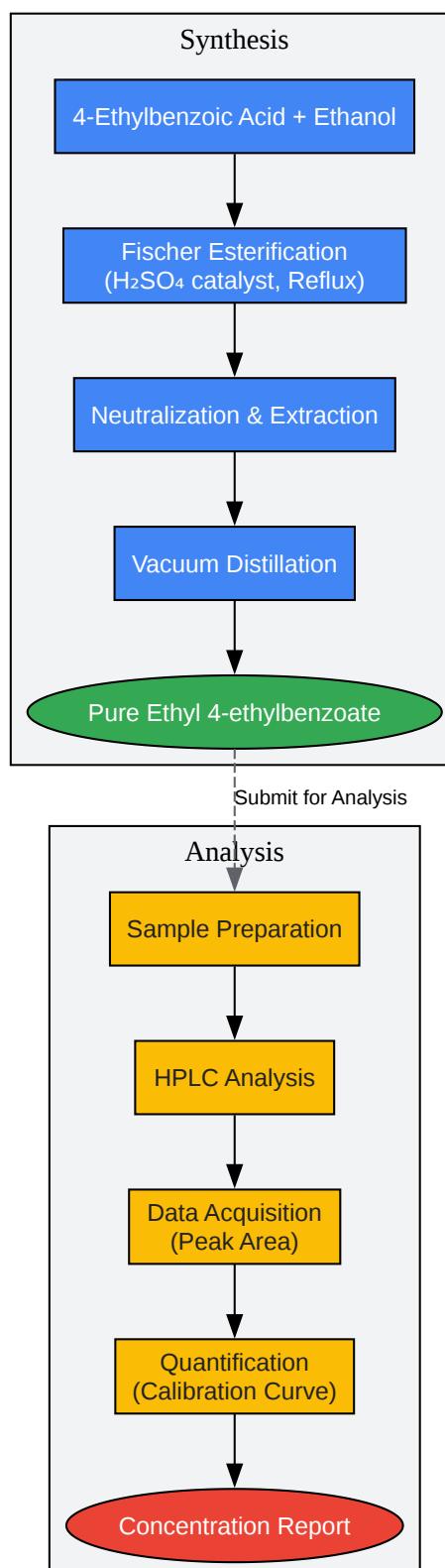
- Detection Wavelength: Determined by a UV scan, typically around the λ_{max} of the compound.

Procedure:

- Standard Preparation: Prepare a series of standard solutions of **Ethyl 4-ethylbenzoate** of known concentrations in the mobile phase.
- Sample Preparation: Accurately weigh the sample containing **Ethyl 4-ethylbenzoate** and dissolve it in the mobile phase. Filter the solution through a 0.45 μm syringe filter before injection.[4]
- Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area versus the concentration of the standards.
- Sample Analysis: Inject the prepared sample solution into the HPLC system and record the peak area.
- Quantification: Determine the concentration of **Ethyl 4-ethylbenzoate** in the sample by interpolating its peak area on the calibration curve.

Workflow and Logical Relationships

The following diagram illustrates the overall workflow from synthesis to analysis of **Ethyl 4-ethylbenzoate**.

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